

Peer-reviewed studies on Halauxifen performance in diverse geographies

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Halauxifen Performance: A Comparative Guide for Researchers

An objective analysis of peer-reviewed studies on the efficacy of the synthetic auxin herbicide, **Halauxifen**-methyl, across diverse geographical regions. This guide provides a synthesis of experimental data, detailed methodologies, and a visual representation of a typical research workflow.

Halauxifen-methyl, a member of the arylpicolinate class of synthetic auxin herbicides, has demonstrated efficacy in controlling a range of broadleaf weeds, including those resistant to other herbicide modes of action.^{[1][2]} This guide consolidates findings from peer-reviewed research conducted in North America, South America, Asia, Australia, and Europe to offer a comparative overview of its performance.

North American Performance Data

In North America, research has extensively focused on the control of glyphosate-resistant (GR) weeds, particularly horseweed (*Erigeron canadensis*), in pre-plant burndown applications for crops like soybean and corn.

A study conducted in Indiana, USA, evaluated the efficacy of **Halauxifen**-methyl compared to other auxin herbicides, 2,4-D and dicamba, on GR horseweed at different growth stages.^{[1][3]} At a rate of 5 g ae ha⁻¹, **Halauxifen**-methyl provided 81% control of horseweed, which was

comparable to dicamba at 280 g ae ha⁻¹ (80% control) and significantly better than 2,4-D at 560 g ae ha⁻¹ (49% control).[1] The addition of glyphosate was found to improve the control of GR horseweed when tank-mixed with 2,4-D more so than with **Halauxifen**-methyl or dicamba, likely due to the higher initial efficacy of the latter two herbicides.

Another study in the United States demonstrated that **Halauxifen**-methyl-based herbicide programs were effective in controlling GR horseweed. It was also noted that for broader spectrum weed control in pre-plant burndown applications, tank-mixing **Halauxifen**-methyl with 2,4-D or dicamba was necessary. In terms of crop safety, minor transient phytotoxicity (1-15%) was observed in soybean in one year when **Halauxifen**-methyl was applied at 14, 7, and 0 days before planting, but the plants quickly recovered without impacting yield.

Table 1: Efficacy of **Halauxifen**-methyl and other auxin herbicides on glyphosate-resistant horseweed (*Erigeron canadensis*) in Indiana, USA.

Herbicide	Application Rate (g ae ha ⁻¹)	Horseweed Control (%) 28 DAT
Halauxifen-methyl	5	80
Halauxifen-methyl	10	90
Dicamba	280	79
Dicamba	560	89
2,4-D	560	49
2,4-D	1120	72

Source: Adapted from Zimmer et al. (2018) DAT: Days After Treatment

South American Performance Data

In Brazil, research has focused on the control of *Conyza* spp. (horseweed) prior to soybean sowing, a significant challenge due to herbicide resistance. A study in Paraná State evaluated a pre-mixed formulation of **Halauxifen**-methyl and diclosulam in combination with glyphosate. This combination, applied 15 days before soybean sowing to *Conyza* spp. at a height of 20-35 cm, demonstrated superior control compared to other commercial herbicide treatments. While

no treatment achieved over 90% control by the V1 stage of soybean, treatments containing glyphosate + **Halauxifen**-methyl + diclosulam reached over 90% control by the V3 stage and significantly reduced the dry matter of *Conyza* spp.

Asian Performance Data

A field experiment in Madhya Pradesh, India, assessed the efficacy of a pre-mix of **Halauxifen**-methyl and florasulam for weed control in wheat. The application of **Halauxifen**-methyl + florasulam at 10.20 g/ha significantly reduced both weed density and dry weight compared to other herbicidal treatments and the weedy check. This treatment also led to increased wheat plant height, tiller number, and leaf area index, ultimately resulting in higher grain and straw yields.

Table 2: Effect of **Halauxifen**-methyl + Florasulam on Weed Density and Wheat Yield in Madhya Pradesh, India.

Treatment	Application Rate (g/ha)	Weed Density (no./m ²) at 30 DAS	Wheat Grain Yield (kg/ha)
Halauxifen-methyl + Florasulam	10.20	Significantly lower than other herbicides	5810.12
Weedy Check	-	Highest	-
Hand Weeding	-	Lowest	-

Source: Adapted from Tomar et al. (2023) DAS: Days After Sowing

Australian Performance Data

In Australia, the performance of a **Halauxifen**-methyl and fluroxypyr combination (Pixxaro™) was evaluated for broadleaf weed control in winter cereals (wheat, barley, triticale) and fallow. At a rate of 200 mL ha⁻¹, this combination provided 100% control of seedling deadnettle (*Lamium amplexicaule*) and Mexican poppy (*Argemone mexicana*). At higher rates (300-400 mL ha⁻¹), it effectively controlled other broadleaf weeds such as flax-leaf fleabane (*Conyza bonariensis*), common sowthistle (*Sonchus oleraceus*), and black bindweed (*Fallopia convolvulus*). No significant crop injury was observed in these trials.

Table 3: Efficacy of **Halauxifen**-methyl + Fluroxypyr (Pixxaro™) on Broadleaf Weeds in Australian Winter Cereals.

Weed Species	Pixxaro™ Rate (mL ha ⁻¹)	Weed Control (%)
Deadnettle (Lamium amplexicaule)	200	100
Mexican Poppy (Argemone mexicana)	200	100
Flax-leaf Fleabane (Conyza bonariensis)	300	Effective Control
Common Sowthistle (Sonchus oleraceus)	400	Excellent Control
Black Bindweed (Fallopia convolvulus)	400	Excellent Control

Source: Adapted from Roberts et al. (2016)

European Performance Data

In the United Kingdom, the efficacy of **Halauxifen**-methyl in combination with florasulam or fluroxypyr-meptyl was assessed for the control of broadleaf weeds in cereals. These combinations demonstrated robust and consistent efficacy against key broadleaf weeds, including acetolactate synthase (ALS)-resistant biotypes of common poppy (*Papaver rhoeas*) and chickweed (*Stellaria media*). The performance was reported to be equivalent or superior to standard herbicide treatments, with the added benefit of being effective under cool temperature conditions.

Experimental Protocols

The methodologies employed in the cited studies generally followed standard agronomic research practices for herbicide efficacy trials. Key elements of these protocols are summarized below:

Field Trial Design

- **Experimental Layout:** Most studies utilized a randomized complete block design (RCBD) with three or four replications.
- **Plot Size:** Plot dimensions varied between studies but were sufficient to allow for representative weed populations and minimize edge effects.
- **Treatments:** Treatments typically included an untreated weedy check, one or more rates of **Halauxifen**-methyl alone or in combination with other herbicides, and standard commercial herbicide treatments for comparison.

Herbicide Application

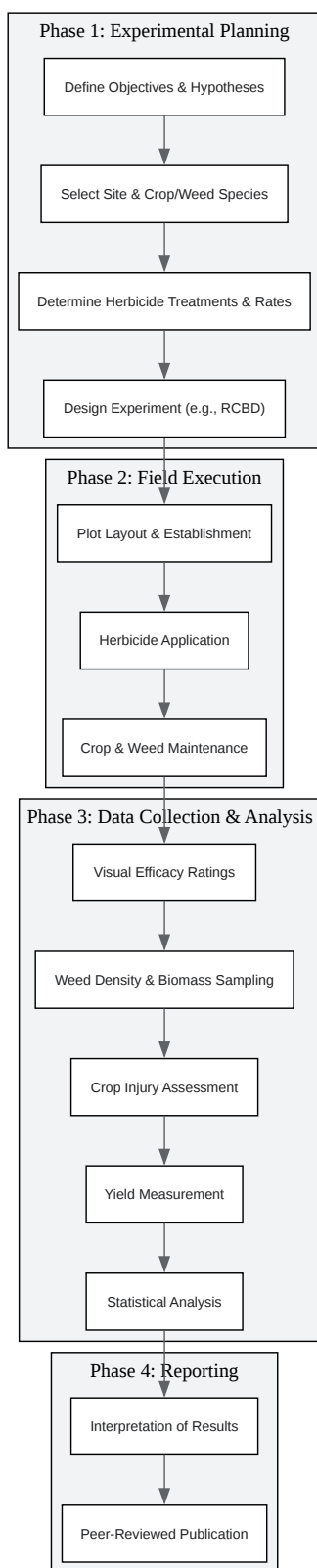
- **Equipment:** Herbicides were typically applied using a backpack or bicycle-wheel sprayer equipped with flat-fan nozzles calibrated to deliver a specific spray volume (e.g., 140-187 L ha⁻¹).
- **Application Timing:** Applications were made at specific crop and weed growth stages, such as pre-plant burndown, post-emergence in cereals, or at different weed heights.

Data Collection and Analysis

- **Weed Control Efficacy:** Visual assessments of percent weed control were made at various intervals after treatment (e.g., 14, 21, 28, 35 days after treatment) on a scale of 0% (no control) to 100% (complete control).
- **Weed Density and Biomass:** In some studies, weed density (plants per square meter) and above-ground biomass were measured from quadrats placed within each plot.
- **Crop Tolerance:** Crop injury was visually assessed as phytotoxicity on a percentage scale.
- **Yield:** Crop yield was often determined by harvesting a specified area from the center of each plot and adjusting for moisture content.
- **Statistical Analysis:** Data were subjected to analysis of variance (ANOVA), and means were separated using appropriate statistical tests (e.g., Fisher's Protected LSD at $p \leq 0.05$).

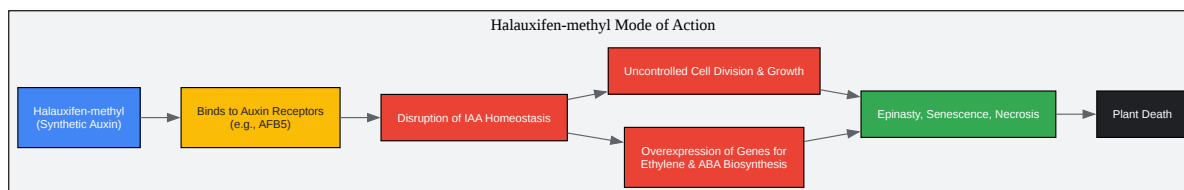
Visualizing Experimental Workflow and Signaling Pathways

To illustrate the typical process of a herbicide efficacy study and the mode of action of **Halauxifen**-methyl, the following diagrams are provided.



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Caption: Generalized workflow for a herbicide efficacy field trial.



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Caption: Simplified signaling pathway of **Halauxifen-methyl**.

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